

Application Notes and Protocols: Dibutyl Succinate as a Fragrance Carrier in Cosmetics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibutyl succinate*

Cat. No.: *B085449*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibutyl succinate (DBS) is a diester of n-butanol and succinic acid, presenting as a colorless, virtually odorless liquid.^[1] Its properties make it a viable and compelling alternative to traditional fragrance carriers in cosmetic formulations. This document provides detailed application notes, experimental protocols, and safety information for the use of **dibutyl succinate** as a fragrance carrier, intended for researchers, scientists, and professionals in drug and cosmetic development.

Dibutyl succinate serves as a solvent and plasticizer, and its low volatility suggests potential for extending fragrance longevity.^{[2][3]} The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of dicarboxylic acid esters, including succinates, and found them to be safe for use in cosmetics under current practices.^{[4][5]}

Physicochemical Properties and Performance Characteristics

The selection of a fragrance carrier significantly impacts the performance, stability, and consumer perception of the final product. An ideal carrier should be odorless, colorless, soluble with a wide range of fragrance oils, and exhibit a low evaporation rate to act as an effective fixative.^[6] While direct comparative experimental data for **dibutyl succinate** is limited, its

chemical structure as a diester suggests good solvency and a moderate evaporation rate, positioning it as a potentially valuable component in fragrance formulations.[6]

Table 1: Physical and Chemical Properties of **Dibutyl Succinate** and Common Fragrance Carriers

Property	Dibutyl Succinate	Diethyl Phthalate (DEP)	Isopropyl Myristate (IPM)	Dipropylene Glycol (DPG)
Chemical Formula	C ₁₂ H ₂₂ O ₄	C ₁₂ H ₁₄ O ₄	C ₁₇ H ₃₄ O ₂	C ₆ H ₁₄ O ₃
Molecular Weight (g/mol)	230.30	222.24	270.45	134.17
Boiling Point (°C)	274 - 275	295	192.6 @ 20 mmHg	230.5
Vapor Pressure (mmHg @ 25°C)	0.005	0.002	< 0.01	< 0.01
Flash Point (°C)	144	152	150	121
Solubility	Soluble in alcohol and oils; insoluble in water.	Good solvent for many fragrance oils.	Excellent solvency for aromatic materials.	Water-soluble, good solvent for many fragrance oils.
Odor	Virtually odorless, faint musky note.[1]	Odorless.	Odorless.	Practically odorless.

Table 2: Performance Characteristics in Fragrance Formulations (Inferred and Reported)

Performance Metric	Dibutyl Succinate (Inferred)	Diethyl Phthalate (DEP)	Isopropyl Myristate (IPM)	Dipropylene Glycol (DPG)
Fragrance Longevity (Fixative Effect)	Moderate to Good	Good; slows evaporation of volatile components.	Good; effective fixative for many odorants.	Good; slows evaporation and is used as a fixative.
Scent Profile Stability	Good	Good; helps maintain the balance of fragrance notes.	Good; does not alter the fragrance profile.	Good; helps maintain the integrity of the scent profile.
Skin Feel	Likely emollient	Can be perceived as slightly oily.	Non-greasy, silky feel.	Can be perceived as slightly heavy or sticky.

Experimental Protocols

To ensure standardized and reproducible results when evaluating the performance of **dibutyl succinate** as a fragrance carrier, the following experimental protocols are recommended.

Protocol for Evaluating Fragrance Evaporation Rate via Headspace Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To quantitatively measure the evaporation rate of fragrance components from a substrate over time in the presence of **dibutyl succinate** compared to other carriers.[\[6\]](#)

Materials:

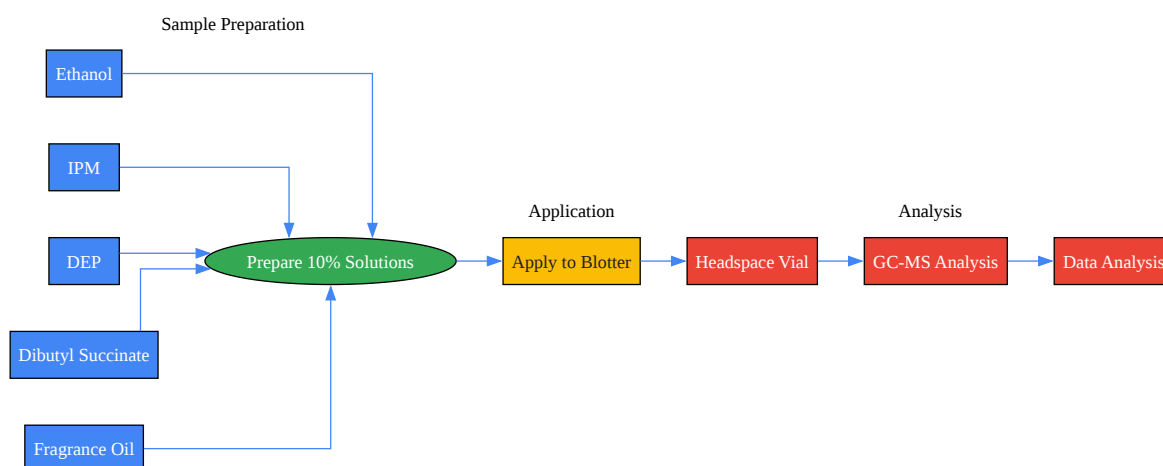
- **Dibutyl Succinate (DBS)**
- Comparative carriers (e.g., Diethyl Phthalate (DEP), Isopropyl Myristate (IPM))
- Model fragrance oil (containing a mix of top, middle, and base notes)

- Ethanol (control solvent)
- Standard fragrance blotters
- Headspace vials (20 mL) with crimp caps
- Headspace autosampler
- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)

Methodology:

- Sample Preparation:
 - Prepare 10% (w/w) solutions of the model fragrance oil in **dibutyl succinate**, DEP, IPM, and ethanol.
- Application:
 - Apply a precise and equal volume (e.g., 100 μ L) of each solution to a separate fragrance blotter.
 - Allow the solvent to evaporate for 1 minute.
- Headspace Analysis:
 - Place each blotter into a headspace vial and seal.
 - Analyze the headspace at specified time intervals (e.g., 0, 0.5, 1, 2, 4, 8, and 24 hours) using an automated headspace sampler coupled to a GC-MS.
 - The GC separates the volatile fragrance compounds, and the MS identifies and quantifies them.^{[7][8]}
- Data Analysis:
 - The peak area of each fragrance component is proportional to its concentration in the headspace.

- Plot the concentration of each component against time for each carrier.
- A slower decay in concentration indicates a lower evaporation rate and better fixative properties of the carrier.[6]



[Click to download full resolution via product page](#)

Caption: Workflow for GC-MS evaluation of fragrance evaporation.

Protocol for Sensory Analysis of Fragrance Longevity and Profile Stability

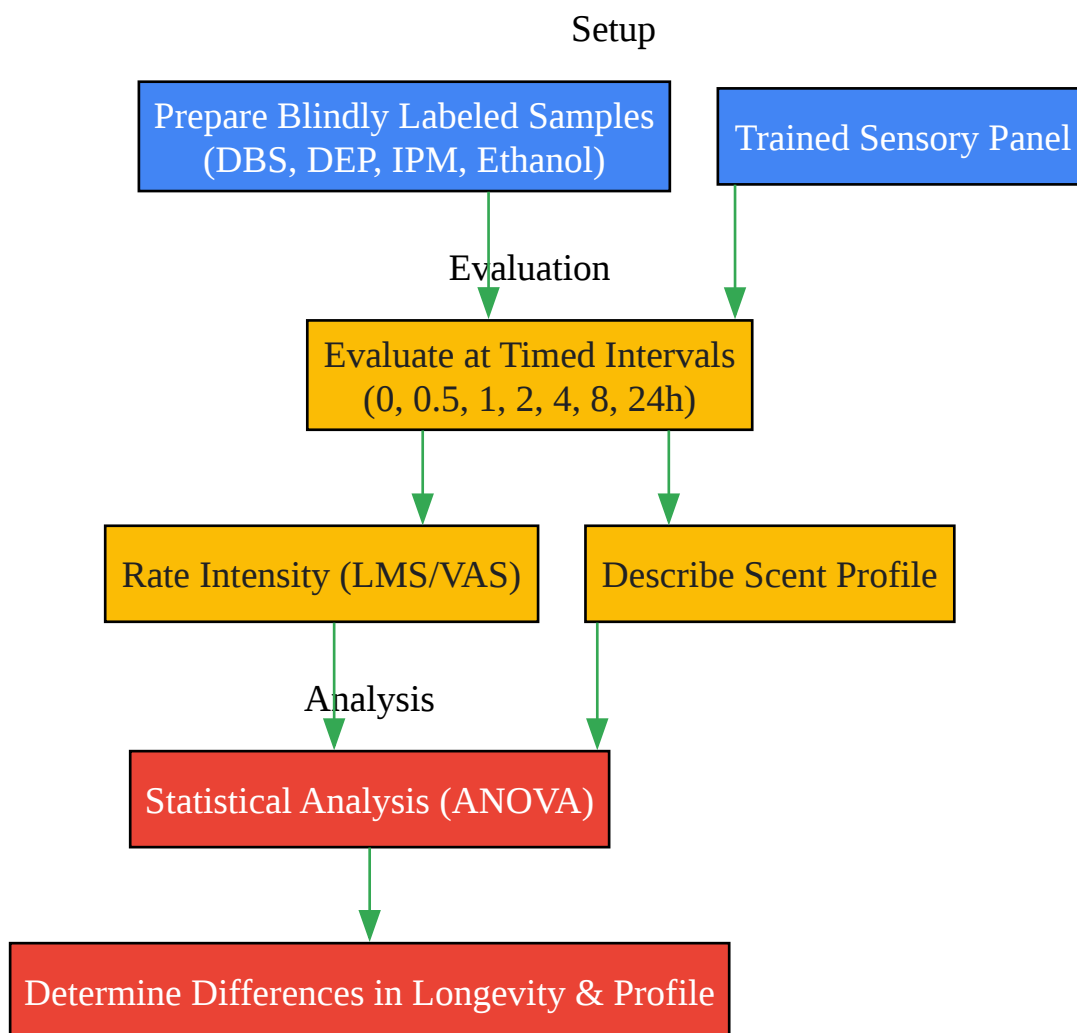
Objective: To evaluate the influence of **dibutyl succinate** on the perceived scent profile and longevity by a trained sensory panel.[6]

Materials:

- Fragrance solutions prepared as in Protocol 3.1.
- Fragrance blotters, blindly labeled.
- A panel of trained sensory assessors (minimum of 8-10 panelists).
- Controlled environment for sensory evaluation (odor-free, constant temperature and humidity).

Methodology:

- Sample Presentation:
 - Present the blindly labeled, fragranced blotters to the sensory panel at specified time intervals (e.g., immediately after application, 30 minutes, 1, 2, 4, 8, and 24 hours).
- Sensory Evaluation:
 - Panelists evaluate the odor of each blotter for perceived intensity on a labeled magnitude scale (LMS) or a visual analog scale (VAS).[9]
 - Panelists also provide descriptive analysis of the scent character (e.g., top, middle, and base notes).
- Data Analysis:
 - Analyze the sensory data statistically (e.g., using ANOVA) to determine significant differences in perceived intensity and scent character over time between **dibutyl succinate** and the other carriers.



[Click to download full resolution via product page](#)

Caption: Workflow for sensory analysis of fragrance performance.

Safety and Toxicology

A comprehensive safety assessment is crucial before incorporating any new ingredient into cosmetic formulations.

Summary of Toxicological Data

- Acute Toxicity: **Dibutyl succinate** has low acute oral and dermal toxicity.[1][10]

- Skin Irritation: Studies on similar diesters like dibutyl adipate show none to minimal skin irritation in animal models, which was confirmed in clinical patch tests.[\[10\]](#)
- Skin Sensitization: Dibutyl adipate at a concentration of 25% was not a sensitizer in a guinea pig maximization study.[\[10\]](#) While specific data for **dibutyl succinate** is limited, the CIR Expert Panel's assessment of dicarboxylic acid esters suggests a low potential for sensitization.[\[4\]](#)
- Dermal Absorption: Studies on dibutyl phthalate, a structurally similar compound, indicate that it can penetrate the skin and is metabolized by skin esterases.[\[11\]](#)[\[12\]](#)[\[13\]](#) The permeability of these compounds is influenced by their lipophilicity.[\[14\]](#)
- Environmental Toxicity: **Dibutyl succinate** is classified as toxic to aquatic life with long-lasting effects.[\[15\]](#)

Protocol for Human Repeat Insult Patch Test (HRIPT)

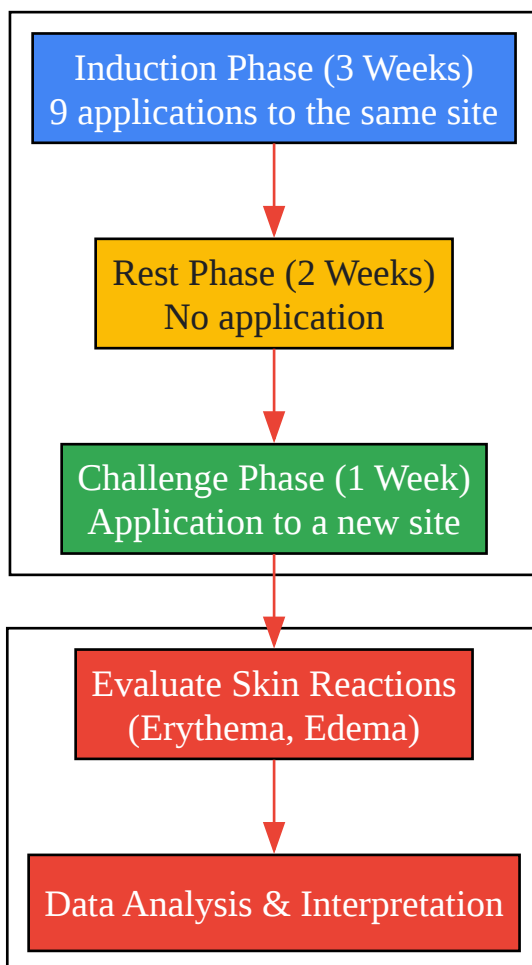
Objective: To determine the potential of a cosmetic formulation containing **dibutyl succinate** to cause skin irritation and/or allergic contact sensitization.[\[3\]](#)[\[16\]](#)[\[17\]](#)

Methodology:

This protocol is a standardized method and should be conducted by a qualified clinical research organization.

- Induction Phase (3 weeks):
 - A patch containing the test material (e.g., a finished fragrance product with **dibutyl succinate** at the intended use concentration) is applied to the upper back of at least 50 human subjects.[\[3\]](#)
 - The patch is removed after 24-48 hours, and the site is graded for any reaction.
 - This procedure is repeated nine times over three weeks at the same site.[\[16\]](#)
- Rest Phase (2 weeks):
 - A 10 to 21-day rest period with no patch application follows the induction phase.[\[16\]](#)

- Challenge Phase (1 week):
 - A challenge patch with the test material is applied to a new, untreated (virgin) site on the skin.[3]
 - The site is evaluated for reactions at 24, 48, 72, and 96 hours after application.[3]
- Interpretation:
 - The incidence and severity of skin reactions are recorded and analyzed to determine if the product is a skin irritant or sensitizer. Minimal, transient reactions in a few subjects are generally not considered clinically significant.[3]



[Click to download full resolution via product page](#)

Caption: Logical flow of the Human Repeat Insult Patch Test (HRIPT).

Conclusion

Dibutyl succinate presents a promising profile as a fragrance carrier in cosmetic applications. Its low odor, good solvency, and potential for extending fragrance longevity make it a suitable alternative to other commonly used carriers. The experimental protocols provided herein offer a framework for robust evaluation of its performance and safety in various cosmetic formulations. Further direct comparative studies are warranted to fully elucidate its performance profile against industry benchmarks.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cir-reports.cir-safety.org [cir-reports.cir-safety.org]
- 2. The human repeated insult patch test in the 21st century: a commentary - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Human Repeated Insult Patch Test | Eurofins CRL [eurofinsus.com]
- 4. cir-safety.org [cir-safety.org]
- 5. cir-safety.org [cir-safety.org]
- 6. benchchem.com [benchchem.com]
- 7. mdpi.com [mdpi.com]
- 8. jcanoingenieria.com [jcanoingenieria.com]
- 9. mdpi.com [mdpi.com]
- 10. Amended final report of the safety assessment of dibutyl adipate as used in cosmetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Human skin absorption of three phthalates - PubMed [pubmed.ncbi.nlm.nih.gov]

- 13. Comparison of percutaneous absorption and metabolism of di-n-butylphthalate in various species - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Percutaneous Penetration and Metabolism of Plasticizers by Skin Cells and Its Implication in Dermal Exposure to Plasticizers by Skin Wipes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Reddit - The heart of the internet [reddit.com]
- 16. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
- 17. HRIPT Test : Allergy Patch, Hypoallergenic claim - Home [evalulab.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Dibutyl Succinate as a Fragrance Carrier in Cosmetics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085449#dibutyl-succinate-as-a-fragrance-carrier-in-cosmetics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com